Application Note: 2-Bromo-N-(2-chlorophenyl)acetamide in Medicinal Chemistry

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Compound of Interest

Compound Name:	*2-Bromo-n-(2-chlorophenyl)acetamide*
CAS No.:	*5439-11-2*
Cat. No.:	*B1361512*

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Role: Synthetic Intermediate & Electrophilic Covalent Probe CAS: 5439-11-2 Molecular Weight: 248.50 g/mol

Executive Summary

2-Bromo-N-(2-chlorophenyl)acetamide is a versatile

-haloacetamide electrophile extensively utilized in medicinal chemistry. Its primary utility lies in its dual functionality:

- Synthetic Scaffold: It serves as a "linchpin" intermediate for constructing bioactive heterocycles, particularly aminothiazoles via the Hantzsch synthesis and

  -aminoacetamides via nucleophilic substitution (

).

- Covalent Warhead: The

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-bromoacetamide moiety acts as a potent electrophile capable of alkylating nucleophilic cysteine residues in proteins. While often too reactive for final clinical candidates (which prefer the less reactive chloro- analogs), it is an invaluable tool for Activity-Based Protein Profiling (ABPP) and initial hit-discovery libraries targeting cysteine proteases or kinases.

This guide details the protocols for utilizing this compound to generate diverse chemical libraries and its application in covalent probe design.

Chemical Profile & Reactivity

The molecule features an electrophilic carbon at the

-position relative to the carbonyl. The bromine atom is a superior leaving group compared to chlorine, making this compound significantly more reactive than its chloro-analog.

- Electrophilic Site:

  -Carbon (

).
- Leaving Group: Bromide (

).
- Mechanism of Action:

  Alkylation.
- Target Nucleophiles: Thiols (Cysteine), Amines (Lysine/N-terminus), Imidazoles (Histidine).

Structural Diagram (Graphviz)

The following diagram illustrates the reactivity nodes of the molecule and its transformation pathways.

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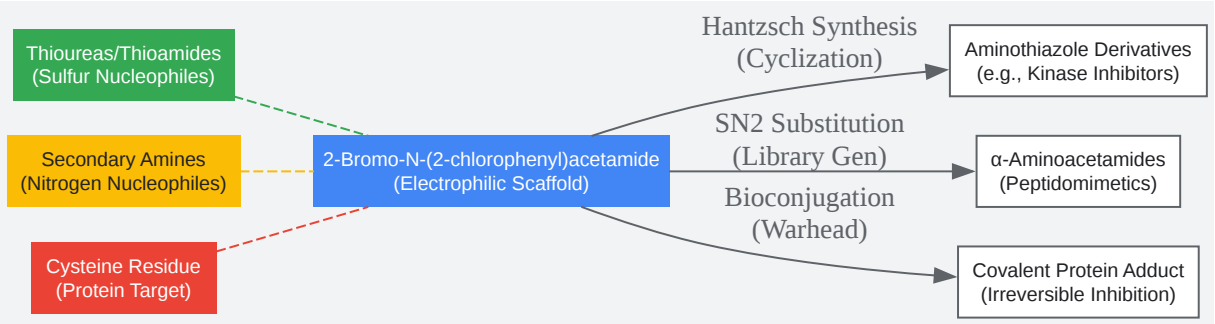

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Caption: Reactivity profile of **2-Bromo-N-(2-chlorophenyl)acetamide** showing three distinct chemical pathways: heterocyclic cyclization, amine substitution, and protein conjugation.

Application I: Synthesis of Bioactive Aminothiazoles

The most high-value application of this compound is in the Hantzsch Thiazole Synthesis. The 2-bromoacetyl group reacts with thioureas to form 2-aminothiazoles, a pharmacophore found in numerous kinase inhibitors (e.g., Dasatinib) and antimicrobial agents.

Protocol A: Hantzsch Cyclization with Thioureas

Objective: Synthesis of

-(2-chlorophenyl)-2-(substituted-amino)thiazole-4-carboxamides (or related scaffolds).

Reagents:

- Substrate: **2-Bromo-N-(2-chlorophenyl)acetamide** (1.0 eq)
- Reagent: Substituted Thiourea (1.0 - 1.2 eq)
- Solvent: Ethanol (EtOH) or Acetonitrile (MeCN)
- Base (Optional): Triethylamine (

) or Sodium Acetate (NaOAc)

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Step-by-Step Methodology:

- Preparation: Dissolve 1.0 mmol of substituted thiourea in 5 mL of absolute ethanol in a round-bottom flask.
- Addition: Add 1.0 mmol of **2-Bromo-N-(2-chlorophenyl)acetamide** slowly to the stirring solution. Note: The reaction is often exothermic.
- Reflux: Heat the mixture to reflux (

) for 2–4 hours. Monitor progress via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3). The disappearance of the starting bromide indicates completion.
- Workup:
  - Cool the reaction mixture to room temperature.
  - If the product precipitates as a hydrobromide salt, filter the solid directly and wash with cold ethanol.
  - To obtain the free base, neutralize the filtrate with 10%

    solution until pH ~8. The precipitate formed is the free aminothiazole.
- Purification: Recrystallize from ethanol/DMF mixtures.

Expert Insight: The bromine atom is critical here. Chloro-analogs often require extended reflux times (12-24h) or iodide catalysis (Finkelstein conditions). The bromo-analog allows for rapid, clean cyclization, minimizing thermal degradation of sensitive thiourea substrates.

Application II: Diversity-Oriented Synthesis (N-Alkylation)

This protocol is used to generate libraries of

-aminoacetamides, which serve as peptidomimetics or sodium channel blockers.

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Protocol B: Nucleophilic Substitution with Secondary Amines

Objective: Synthesis of 2-(dialkylamino)-N-(2-chlorophenyl)acetamide derivatives.

Reagents:

- Substrate: **2-Bromo-N-(2-chlorophenyl)acetamide** (1.0 eq)
- Amine: Secondary amine (e.g., morpholine, piperidine, pyrrolidine) (1.2 eq)
- Base: Potassium Carbonate (

) (2.0 eq) or DIPEA
- Solvent: DMF or Acetone

Step-by-Step Methodology:

- Activation: Suspend 2.0 mmol of anhydrous

  in 10 mL of dry acetone or DMF.
- Coupling: Add 1.2 mmol of the secondary amine and stir for 10 minutes to ensure deprotonation/activation.
- Alkylation: Add 1.0 mmol of **2-Bromo-N-(2-chlorophenyl)acetamide**.
- Reaction: Stir at room temperature for 6–12 hours.
  - Self-Validation: If using acetone, the formation of a white precipitate (

) confirms the reaction is proceeding.
- Extraction: Pour the mixture into ice-cold water (50 mL). The product will often precipitate. Filter and wash with water.[1] If oil forms, extract with Ethyl Acetate (

  mL), dry over

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, and concentrate.

Application III: Covalent Warhead & Cysteine Probing

In chemical biology, this compound acts as a non-selective cysteine probe. While less specific than acrylamides,

-bromoacetamides are used to identify hyper-reactive cysteine residues in proteomes.

Mechanism: The thiol group of a cysteine residue attacks the

-carbon, displacing the bromide ion to form a stable thioether bond.

Critical Consideration for Drug Design:

- Reactivity Tuning: The bromo derivative is often considered "too hot" (too reactive) for systemic drugs, leading to off-target toxicity (glutathione depletion).
- Optimization Strategy: In a medicinal chemistry campaign, if a hit is found using this bromo-compound, the standard optimization flow is:
  - Hit: **2-Bromo-N-(2-chlorophenyl)acetamide** (High potency, Low selectivity).
  - Optimization: Switch to 2-Chloro-N-(2-chlorophenyl)acetamide (Lower reactivity, Better metabolic stability).
  - Refinement: Steric hindrance is added to the

    -carbon to tune the rate of inactivation (

).

Safety & Handling (Crucial)

Hazard Class: Irritant / Lachrymator / Skin Sensitizer.

- Lachrymator:

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-Haloacetamides are potent tear gas agents. Always handle in a functioning fume hood.

- Skin Contact: These compounds are potent alkylating agents and can cause allergic contact dermatitis. Double-gloving (Nitrile) is required.
- Quenching: Quench unused reagents and glassware with a 10% aqueous solution of Sodium Thiosulfate or dilute Ammonia to destroy the alkylating potential before disposal.

References

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